

Clofenamic acid crystalline structure and polymorphs

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Clofenamic acid*

CAS No.: 4295-55-0

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An In-depth Technical Guide to the Crystalline Structure and Polymorphism of Fenamates

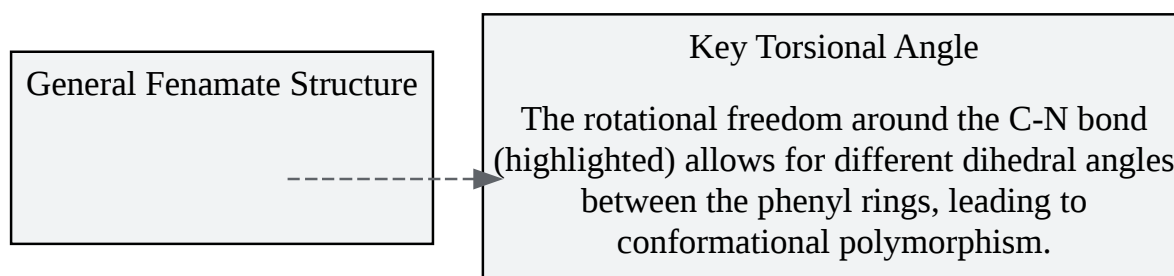
Abstract

Polymorphism, the ability of a compound to exist in multiple crystalline forms, is a critical consideration in drug development, impacting a drug's stability, solubility, and bioavailability. The fenamate class of non-steroidal anti-inflammatory drugs (NSAIDs) is renowned for its extensive and complex polymorphic behavior, making it an exemplary system for scientific investigation. This guide provides a comprehensive technical overview of the crystalline structures and polymorphs of fenamates. While the specific compound **clofenamic acid** (CAS 4295-55-0; 2-[(2,3-Dichlorophenyl)amino]benzoic acid) lacks detailed crystallographic data in the public domain, this paper will delve into the well-characterized polymorphism of its structural analogs—tolfenamic acid, mefenamic acid, and flufenamic acid—to provide researchers and drug development professionals with a thorough understanding of the principles governing polymorphism within this important class of molecules.

The Fenamate "Polymorphophore": A Structural Basis for Polymorphism

The fenamate molecular backbone, characterized by a substituted N-phenylanthranilic acid scaffold, is a classic example of a "polymorphophore"—a molecular structure prone to crystallization in multiple forms. The primary driver for this phenomenon is the conformational flexibility arising from the rotation around the C-N bond linking the two aromatic rings. This rotation gives rise to different molecular conformers that can then pack into distinct crystal lattices, resulting in a variety of polymorphs with different physicochemical properties.

The key structural feature is the dihedral angle between the two phenyl rings. Variations in this angle, often influenced by the nature and position of substituents, lead to different conformers which are often close in energy, allowing multiple forms to be experimentally accessible.^{[1][2]}



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Caption: General structure of a fenamate and the key torsional angle responsible for conformational polymorphism.

Case Studies in Fenamate Polymorphism

The complexity and richness of fenamate polymorphism are best understood through specific examples.

Tolfenamic Acid (TFA)

Tolfenamic acid (2-[(3-chloro-2-methylphenyl)amino]benzoic acid) is a highly studied fenamate known to exhibit at least nine polymorphic forms.^{[1][3]} The two most common and easily prepared forms are Form I (white) and Form II (yellow).^[1]

The primary structural difference between Form I and Form II is the dihedral angle between the planes of the two benzene rings.^[1] This conformational difference leads to distinct packing arrangements and hydrogen bonding networks, which in turn affect their physical properties and stability.

- Form I: The dihedral angle is approximately 73-74°. ^{[1][4]} It belongs to the monoclinic space group $P2_1/c$. ^{[1][4]}
- Form II: The dihedral angle is significantly smaller at around 44-46°. ^{[1][4]} It crystallizes in the monoclinic space group $P2_1/n$. ^{[1][4]}

Studies on their relative stability suggest a complex relationship. While some research indicates Form I is the most thermodynamically stable form at ambient conditions, the energy differences between polymorphs are very small, often within a few kJ/mol. ^[5]

Mefenamic Acid (MA)

Mefenamic acid (2-[(2,3-dimethylphenyl)amino]benzoic acid) is reported to exist in at least three polymorphic forms, designated I, II, and III. ^{[6][7]} These forms exhibit an enantiotropic relationship, meaning their relative stability inverts with temperature. ^{[6][8]}

- Form I: This is the thermodynamically stable form at room temperature and is the form used in commercial drug products. ^{[7][9]}
- Form II: This form is stable at higher temperatures. ^{[7][9]}
- Form III: A metastable form. ^[9]

The transition from Form I to Form II can be observed using thermal analysis methods like Differential Scanning Calorimetry (DSC), typically occurring at temperatures between 160°C and 190°C. ^{[7][8][10]}

Flufenamic Acid (FFA)

Flufenamic acid (2-[[3-(trifluoromethyl)phenyl]amino]benzoic acid) holds a record as one of the most polymorphic pharmaceutical compounds, with nine structurally characterized forms. This remarkable polymorphism is attributed to the conformational flexibility of the molecule. ^[2] The discovery of these many forms was facilitated by advanced screening techniques like polymer-

induced heteronucleation (PIHn), which can access metastable forms that are difficult to obtain through conventional solvent-based crystallization.

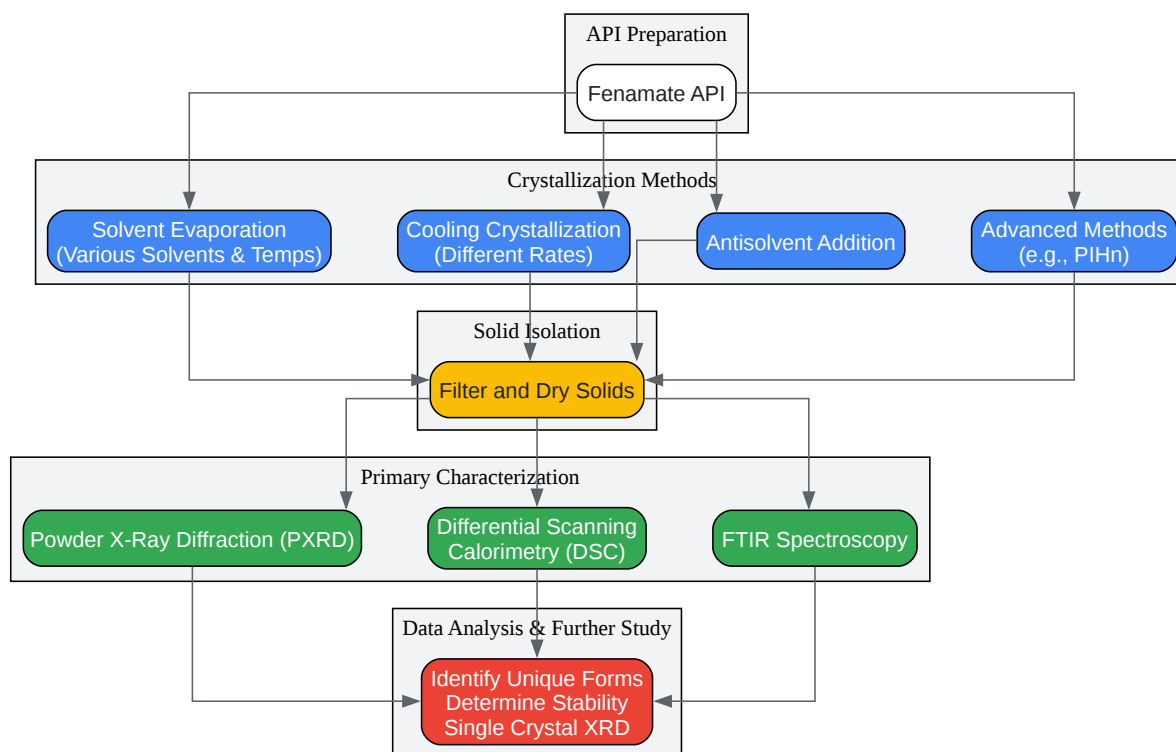
Compound	Known Polymorphs	Key Structural Features	Thermodynamic Relationship
Tolfenamic Acid	At least 9[3]	Conformational; difference in dihedral angle between phenyl rings.[1]	Form I is generally considered the most stable at ambient conditions.
Mefenamic Acid	At least 3[6][7]	Conformational.[9]	Enantiotropic; Form I stable at RT, Form II stable at high T.[6][8]
Flufenamic Acid	9 characterized forms	Conformational.	Form III is the most stable form.

Experimental Protocols for Polymorph Generation and Characterization

A systematic approach is required to discover, isolate, and characterize polymorphic forms.

Polymorph Screening and Crystallization Workflow

A typical workflow involves crystallization from a wide range of solvents under various conditions (temperature, cooling rate, supersaturation) to explore the solid-form landscape.



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- [To cite this document: BenchChem. \[Clofenamic acid crystalline structure and polymorphs\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1583780/docs#clofenamic-acid-crystalline-structure-and-polymorphs\]](#)

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